

Application Notes and Protocols: Preparation of BMS-960 Stock Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BMS-960
Cat. No.: B15136300

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Introduction

BMS-960 is a potent and selective sphingosine-1-phosphate receptor 1 (S1P1) agonist, which is investigated for its potential therapeutic applications in immune and vascular diseases.^{[1][2]} Accurate and consistent preparation of stock solutions is crucial for obtaining reliable and reproducible results in downstream biological assays. This document provides a detailed protocol for the preparation, storage, and handling of **BMS-960** stock solutions for research purposes.

Compound Information

A summary of the key chemical properties of **BMS-960** is provided in the table below. This information is essential for accurate calculation of concentrations for stock solutions.

Property	Value	Reference
IUPAC Name	(S)-1-((S)-2-Hydroxy-2-(4-(5-(3-phenyl-4-(trifluoromethyl)isoxazol-5-yl)-1,2,4-oxadiazol-3-yl)phenyl)ethyl)piperidine-3-carboxylic Acid	[3]
Molecular Formula	C ₂₆ H ₂₃ F ₃ N ₄ O ₅	[3]
Molecular Weight	528.49 g/mol (free base)	[3]
CAS Number	1265321-86-5 (free base)	[3]
Appearance	Solid powder	[3]
Purity	>98%	[3]

Experimental Protocols

1. Preparing a 10 mM Primary Stock Solution in DMSO

This protocol describes the preparation of a 10 mM primary stock solution of **BMS-960** in dimethyl sulfoxide (DMSO).

Materials and Equipment:

- **BMS-960** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips
- Vortex mixer

- Sonicator (optional)

Procedure:

- Acclimatize Compound: Before opening, allow the vial of **BMS-960** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the compound.
- Weigh Compound: Accurately weigh the desired amount of **BMS-960** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.28 mg of **BMS-960**.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.01 \text{ mol/L} \times 528.49 \text{ g/mol} = 0.00528 \text{ g} = 5.28 \text{ mg}$
- Add Solvent: Add the appropriate volume of anhydrous DMSO to the weighed **BMS-960** powder. To continue the example, add 1 mL of DMSO.
- Dissolve Compound: Vortex the solution for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, sonication in a water bath for 5-10 minutes may be applied. Visually inspect the solution to ensure there are no visible particles.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber glass vials to avoid repeated freeze-thaw cycles.

2. Preparing Working Solutions

To prepare lower concentration working solutions, dilute the 10 mM primary stock solution with the appropriate cell culture medium or buffer.

Example: Preparing a 10 μM working solution

- Perform a serial dilution. For instance, to make a 10 μM working solution from a 10 mM stock, you can perform a 1:1000 dilution.
- Add 1 μL of the 10 mM **BMS-960** stock solution to 999 μL of the desired buffer or medium.

- Mix thoroughly by gentle pipetting or vortexing.

Storage and Stability

Proper storage is critical to maintain the stability and activity of **BMS-960**.

Form	Storage Condition	Shelf Life	Reference
Solid Powder	-20°C, dry and dark	>2 years	[3]
In Solvent	-80°C for long-term storage (aliquoted)	Up to 1 year	[4]
0 - 4°C for short-term storage (days to weeks)	Days to weeks		

Note: Avoid repeated freeze-thaw cycles of the stock solution.

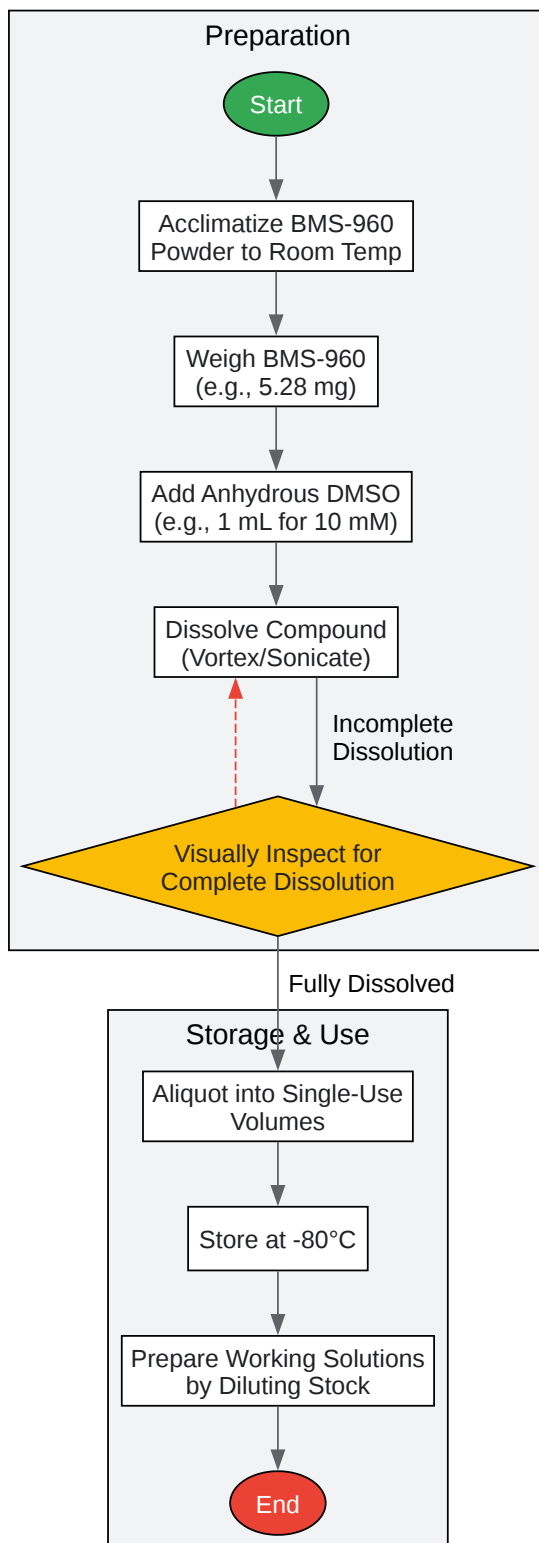
Safety Precautions

BMS-960 is shipped as a non-hazardous chemical.[3] However, it is recommended to follow standard laboratory safety procedures:

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Avoid inhalation of dust and contact with skin and eyes.
- Refer to the Safety Data Sheet (SDS) for complete safety information.

Workflow for Preparing **BMS-960** Stock Solution

Workflow for BMS-960 Stock Solution Preparation

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Caption: Workflow for the preparation and storage of **BMS-960** stock solutions.

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